

# An In-depth Technical Guide to the Chemical Properties of 4-Methoxycyclohexanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxycyclohexanol

Cat. No.: B098163

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-methoxycyclohexanol**, a versatile building block in organic synthesis with applications in the pharmaceutical and fragrance industries. The document details the distinct characteristics of its cis and trans stereoisomers, supported by tabulated quantitative data. Furthermore, it outlines detailed experimental protocols for its synthesis and key chemical transformations, supplemented by spectroscopic analysis and logical workflow diagrams to facilitate a deeper understanding for researchers and professionals in drug development.

## Introduction

**4-Methoxycyclohexanol** is a cyclic alcohol distinguished by a cyclohexane ring substituted with a hydroxyl group and a methoxy group at the 1 and 4 positions, respectively. Its molecular formula is  $C_7H_{14}O_2$  and it has a molecular weight of 130.18 g/mol <sup>[1]</sup>. The presence of two stereogenic centers gives rise to two diastereomers: **cis-4-methoxycyclohexanol** and **trans-4-methoxycyclohexanol**. The spatial arrangement of the hydroxyl and methoxy groups in these isomers significantly influences their physical and chemical properties, making a clear distinction between them crucial for their application in targeted synthesis. This guide aims to provide a detailed repository of these properties and related experimental procedures.

## Physical and Chemical Properties

The physical and chemical properties of **4-methoxycyclohexanol** are summarized below. Data for the individual cis and trans isomers are sparse, and therefore, properties of the closely related cis- and trans-4-methylcyclohexanol are provided for comparative purposes.

Table 1: Physical and Chemical Properties of **4-Methoxycyclohexanol** and its Analogs

| Property          | cis-4-Methoxycyclohexanol                                | trans-4-Methoxycyclohexanol                              | 4-Methoxycyclohexanol (mixture)                          | cis-4-Methylcyclohexanol                                 | trans-4-Methylcyclohexanol       |
|-------------------|--|--|--|--|----------------------------------|
| CAS Number        | 22188-02-9[2]  | 22188-03-0   | 18068-06-9[3]  | 7731-28-4  | 7731-29-5                        |
| Molecular Formula | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>            | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>            | C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>            | C <sub>7</sub> H <sub>14</sub> O                         | C <sub>7</sub> H <sub>14</sub> O |
| Molecular Weight  | 130.18 g/mol   | 130.18 g/mol   | 130.18 g/mol   | 114.19 g/mol   | 114.19 g/mol                     |
| Boiling Point     | Not Available  | Not Available  | 204-205 °C @ 731 Torr[3]                                 | 172-173 °C   | 173-175 °C                       |
| Density           | Not Available  | Not Available  | 0.99 g/cm <sup>3</sup> (predicted)[3]                    | 0.917 g/cm <sup>3</sup>                                  | 0.912 g/mL at 25 °C              |
| Appearance        | Not Available  | Not Available  | Colorless to light yellow liquid[3]                      | Colorless liquid   | Colorless liquid                 |
| Solubility        | Soluble in organic solvents, sparingly soluble in water. | Soluble in organic solvents, sparingly soluble in water. | Soluble in organic solvents, sparingly soluble in water. | Soluble in most organic solvents, insoluble in water.[4] | Soluble in organic solvents.     |

## Spectroscopic Data

Spectroscopic analysis is essential for the identification and characterization of **4-methoxycyclohexanol** and its isomers.

### Infrared (IR) Spectroscopy

The IR spectrum of **4-methoxycyclohexanol** exhibits characteristic absorption bands. A strong, broad band in the region of  $3600\text{--}3200\text{ cm}^{-1}$  is indicative of the O-H stretching vibration of the hydroxyl group. The C-H stretching vibrations of the cyclohexane ring and the methoxy group are observed around  $3000\text{--}2850\text{ cm}^{-1}$ . A distinct peak corresponding to the C-O stretching of the alcohol and ether is also present around  $1100\text{ cm}^{-1}$ .

### Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental NMR data for the individual isomers of **4-methoxycyclohexanol** are not readily available, the expected chemical shifts can be inferred from the well-documented spectra of cis- and trans-4-methylcyclohexanol.

**$^1\text{H}$  NMR Spectroscopy:** The proton NMR spectrum of **4-methoxycyclohexanol** would show a characteristic singlet for the methoxy group ( $-\text{OCH}_3$ ) protons around 3.3 ppm. The proton attached to the carbon bearing the hydroxyl group ( $\text{CH-OH}$ ) would appear as a multiplet, with its chemical shift and multiplicity differing between the cis and trans isomers due to the different magnetic environments. The remaining cyclohexane ring protons would produce a complex series of multiplets in the upfield region of the spectrum.

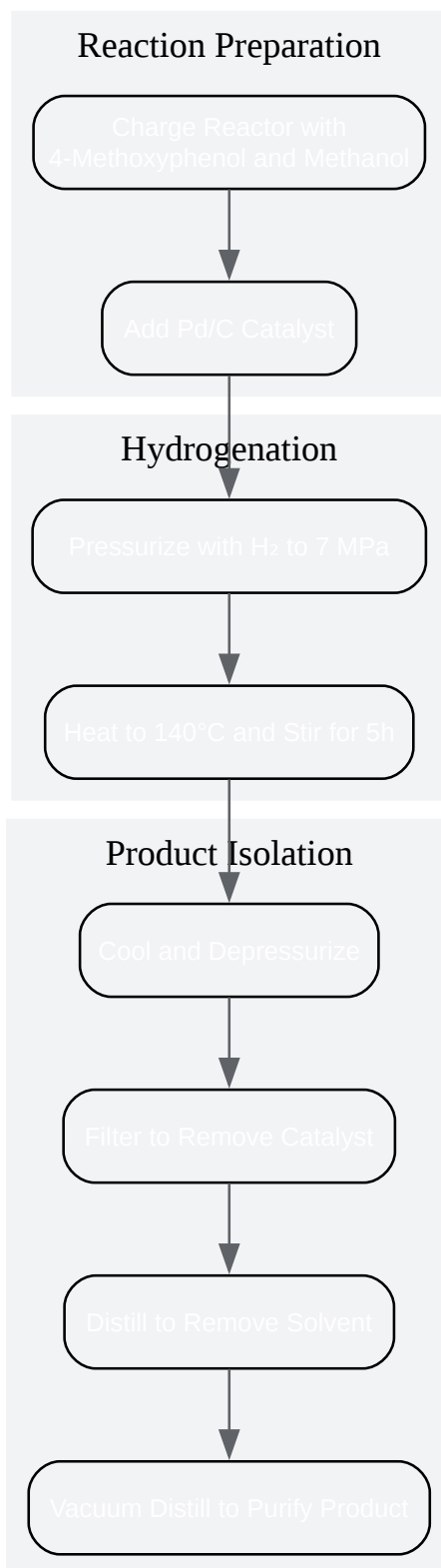
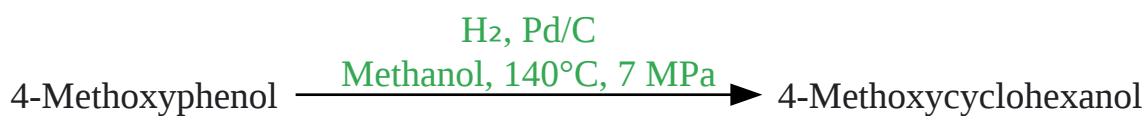
**$^{13}\text{C}$  NMR Spectroscopy:** In the  $^{13}\text{C}$  NMR spectrum, the carbon of the methoxy group would resonate around 56 ppm. The carbon atom attached to the hydroxyl group ( $\text{C-OH}$ ) would appear at approximately 70 ppm, with slight variations between the cis and trans isomers. The other four carbon atoms of the cyclohexane ring would show signals in the range of 20-40 ppm.

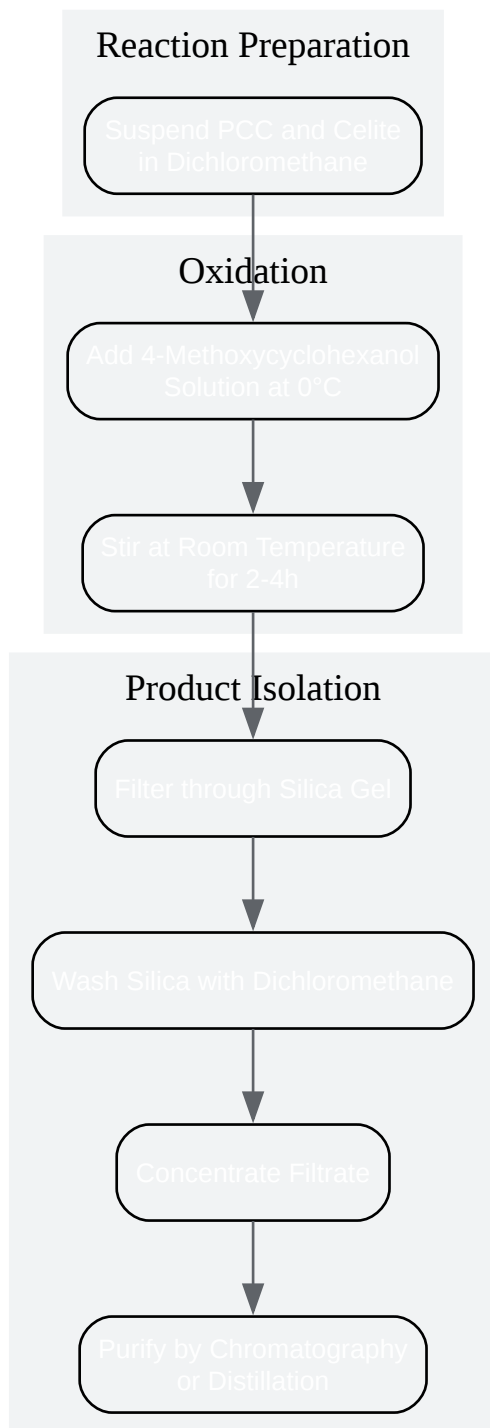
## Experimental Protocols

### Synthesis of 4-Methoxycyclohexanol via Hydrogenation of 4-Methoxyphenol

A common method for the synthesis of **4-methoxycyclohexanol** is the catalytic hydrogenation of 4-methoxyphenol.

Reaction Scheme:





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 4-Methoxycyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098163#4-methoxycyclohexanol-chemical-properties]

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